

Unveiling the Antitumor Potential of Dryocrassin ABBA: A Technical Guide

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Compound of Interest		
Compound Name:	Dryocrassin ABBA	
Cat. No.:	B084698	Get Quote

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This technical guide provides an in-depth analysis of the antitumor effects of **Dryocrassin ABBA**, a phloroglucinol derivative, with a specific focus on its activity against cancer cell lines. This document synthesizes available research data to offer a comprehensive overview of its mechanism of action, quantitative efficacy, and the experimental protocols utilized for its evaluation.

Core Findings: Dryocrassin ABBA's Impact on Cancer Cells

Dryocrassin ABBA has demonstrated notable antitumor activity, primarily investigated in human hepatocellular carcinoma (HepG2) cells. The core mechanism of its action is the induction of apoptosis through a caspase-dependent mitochondrial pathway.[1][2] Research has shown that **Dryocrassin ABBA** effectively inhibits the growth of HepG2 cells in a concentration-dependent manner.[1][2] Furthermore, in vivo studies on murine hepatoma H22 cells have indicated that **Dryocrassin ABBA** can significantly suppress tumor growth without major side effects.[1][2]

Data Presentation: Quantitative Analysis of Antitumor Effects



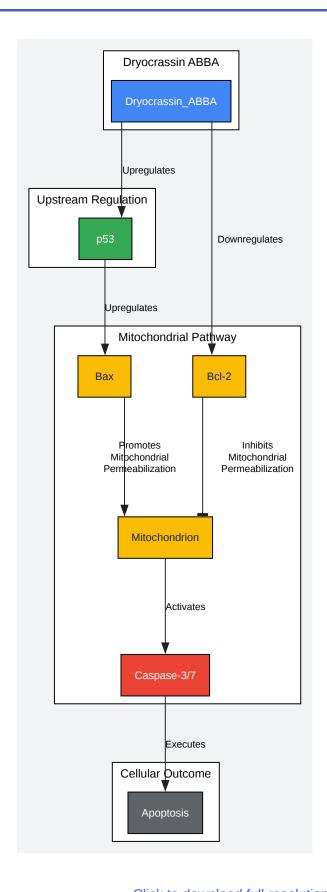
The cytotoxic effect of **Dryocrassin ABBA** on the HepG2 cancer cell line has been quantified, demonstrating a clear dose-dependent response.

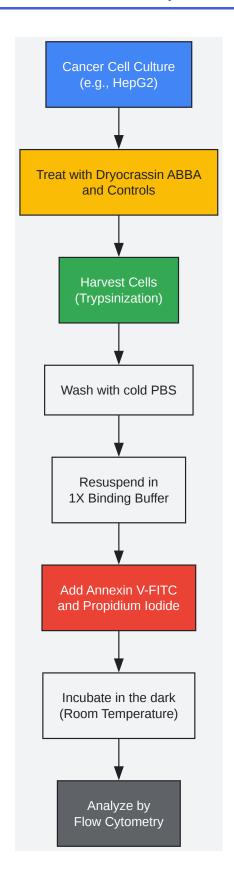
Cancer Cell Line	Concentration of Dryocrassin ABBA (µg/mL)	Cell Viability (%)	Reference
HepG2	25	68	[1][2]
HepG2	50	60	[1][2]
HepG2	75	49	[1][2]

Mechanism of Action: The Apoptotic Signaling Pathway

Dryocrassin ABBA triggers apoptosis in cancer cells by modulating the expression of key regulatory proteins in the intrinsic apoptotic pathway. The compound upregulates the tumor suppressor protein p53 and the pro-apoptotic protein Bax, while simultaneously downregulating the anti-apoptotic protein Bcl-2.[1][2] This shift in the Bax/Bcl-2 ratio leads to mitochondrial dysfunction and the subsequent activation of caspase-3 and caspase-7, which are executioner caspases that drive the final stages of apoptosis.[1][2]







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References

- 1. Dryocrassin ABBA Induces Apoptosis in Human Hepatocellular Carcinoma HepG2 Cells Through a Caspase-Dependent Mitochondrial Pathway PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Dryocrassin ABBA Induces Apoptosis in Human Hepatocellular Carcinoma HepG2 Cells Through a Caspase-Dependent Mitochondrial Pathway -Asian Pacific Journal of Cancer Prevention | Korea Science [koreascience.kr]
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